

# What are the physical and chemical properties of Sodium dimethyldithiocarbamate?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sodium dimethyldithiocarbamate*

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## Sodium Dimethyldithiocarbamate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Sodium Dimethyldithiocarbamate** (SDMC). It is designed to be a comprehensive resource, incorporating quantitative data, detailed experimental methodologies, and visualizations of relevant biological pathways and experimental workflows.

## Physical Properties

**Sodium dimethyldithiocarbamate** is a versatile organosulfur compound with a range of applications stemming from its distinct physical characteristics. The solid form is typically a white to off-white crystalline substance, while it is also commonly handled as a clear yellow to grass-green aqueous solution.[\[1\]](#)[\[2\]](#)

## Quantitative Physical Properties

The key physical properties of **sodium dimethyldithiocarbamate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	$C_3H_6NNaS_2$	[3]
Molecular Weight	143.21 g/mol	[3]
Appearance	White to off-white crystalline solid or a clear yellow to grass-green aqueous solution.	[1][2]
Melting Point	106-108 °C (decomposes)	[3]
Solubility in Water	Miscible	[3]
Density	1.18 g/cm <sup>3</sup>	
pKa	5.4 (for the parent dimethyldithiocarbamic acid)	[3]

## Experimental Protocols for Determining Physical Properties

The following are detailed methodologies for the determination of the key physical properties of **sodium dimethyldithiocarbamate**, based on established OECD guidelines.

The melting point is determined using the capillary method with a calibrated apparatus.

- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, thermometer.
- Procedure:
  - A small amount of finely powdered, dry **sodium dimethyldithiocarbamate** is packed into a capillary tube, sealed at one end, to a height of approximately 3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a rate of 10-20°C per minute for an initial approximate determination.

- For a precise measurement, the heating rate is slowed to 1-2°C per minute as the temperature approaches the approximate melting point.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range. Due to decomposition, observation of color change and gas evolution should also be noted.

The flask method is suitable for determining the high solubility of **sodium dimethyldithiocarbamate** in water.

- Apparatus: Erlenmeyer flask with a stopper, magnetic stirrer, analytical balance, temperature-controlled water bath.
- Procedure:
  - An excess amount of **sodium dimethyldithiocarbamate** is added to a known volume of deionized water in an Erlenmeyer flask.
  - The flask is placed in a temperature-controlled water bath set at a standard temperature (e.g., 20°C) and stirred vigorously for a sufficient time to reach equilibrium (typically 24 hours).
  - After stirring, the mixture is allowed to stand to let undissolved solid settle.
  - A sample of the supernatant is carefully withdrawn, filtered through a membrane filter (0.45 µm), and the concentration of **sodium dimethyldithiocarbamate** in the filtrate is determined by a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.

The oscillating densitometer method provides a precise measurement of the density of the aqueous solution.

- Apparatus: Oscillating U-tube densitometer, thermostat.
- Procedure:
  - The instrument is calibrated using two substances of known density (e.g., dry air and deionized water).

- A sample of a **sodium dimethyldithiocarbamate** solution of known concentration is introduced into the U-tube.
- The oscillation period of the U-tube is measured, from which the density of the solution is calculated by the instrument's software.

The dissociation constant of the parent acid, dimethyldithiocarbamic acid, can be determined by potentiometric titration.

- Apparatus: pH meter with a glass electrode, burette, temperature-controlled vessel.
- Procedure:
  - A solution of **sodium dimethyldithiocarbamate** of known concentration is prepared in water.
  - The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
  - The pH of the solution is measured after each addition of the titrant.
  - A titration curve is constructed by plotting the pH versus the volume of titrant added.
  - The pKa is determined from the pH at the half-equivalence point.

## Chemical Properties

The chemical behavior of **sodium dimethyldithiocarbamate** is largely dictated by the dithiocarbamate functional group, which confers chelating properties and susceptibility to decomposition under certain conditions.

## Quantitative Chemical Properties

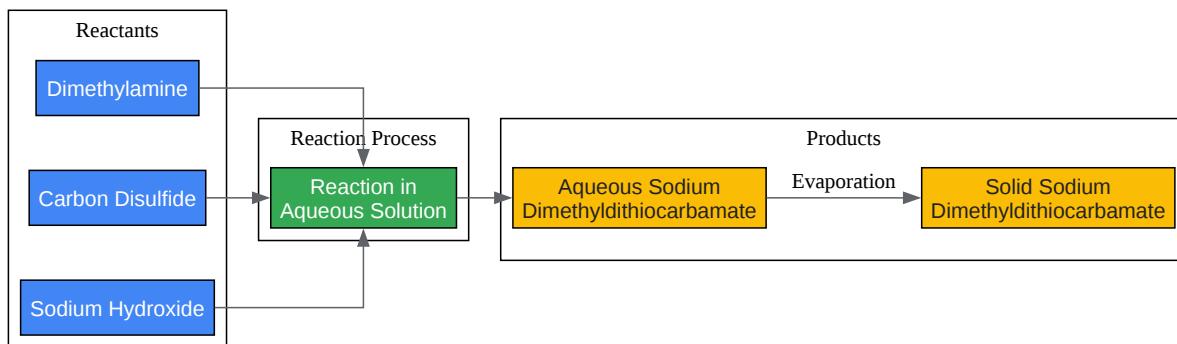
Property	Description	References
Stability	Stable under normal storage conditions in a cool, dry place. [4] Aqueous solutions are alkaline and decompose slowly, a process accelerated by acids.[5]	[4][5]
Decomposition	When heated to decomposition, it emits toxic fumes of nitrogen oxides, sulfur oxides, and sodium oxide.[5] In aqueous solution, it can decompose to carbon disulfide and dimethylamine.[5]	[5]
Reactivity	Incompatible with strong oxidizing agents, acids, aldehydes, nitriles, and hydrides.[5]	[5]

## Synthesis of Sodium Dimethyldithiocarbamate

**Sodium dimethyldithiocarbamate** is synthesized through the reaction of dimethylamine with carbon disulfide in the presence of sodium hydroxide.[3]

- Reactants: Dimethylamine, Carbon Disulfide, Sodium Hydroxide.
- Procedure:
  - A solution of dimethylamine in water is cooled in a reaction vessel equipped with a stirrer and a cooling system.
  - Carbon disulfide is added dropwise to the cooled dimethylamine solution while maintaining a low temperature to control the exothermic reaction.

- A solution of sodium hydroxide is then slowly added to the reaction mixture to form the sodium salt.
- The resulting solution is the aqueous form of **sodium dimethyldithiocarbamate**. To obtain the solid crystalline form, the water is removed under reduced pressure.



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#### Synthesis of **Sodium Dimethyldithiocarbamate**.

## Biological Activity and Signaling Pathways

Dithiocarbamates, including **sodium dimethyldithiocarbamate**, are known to interact with various biological systems, most notably through the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway.<sup>[6]</sup> This pathway is a central regulator of inflammatory responses, cell survival, and proliferation.

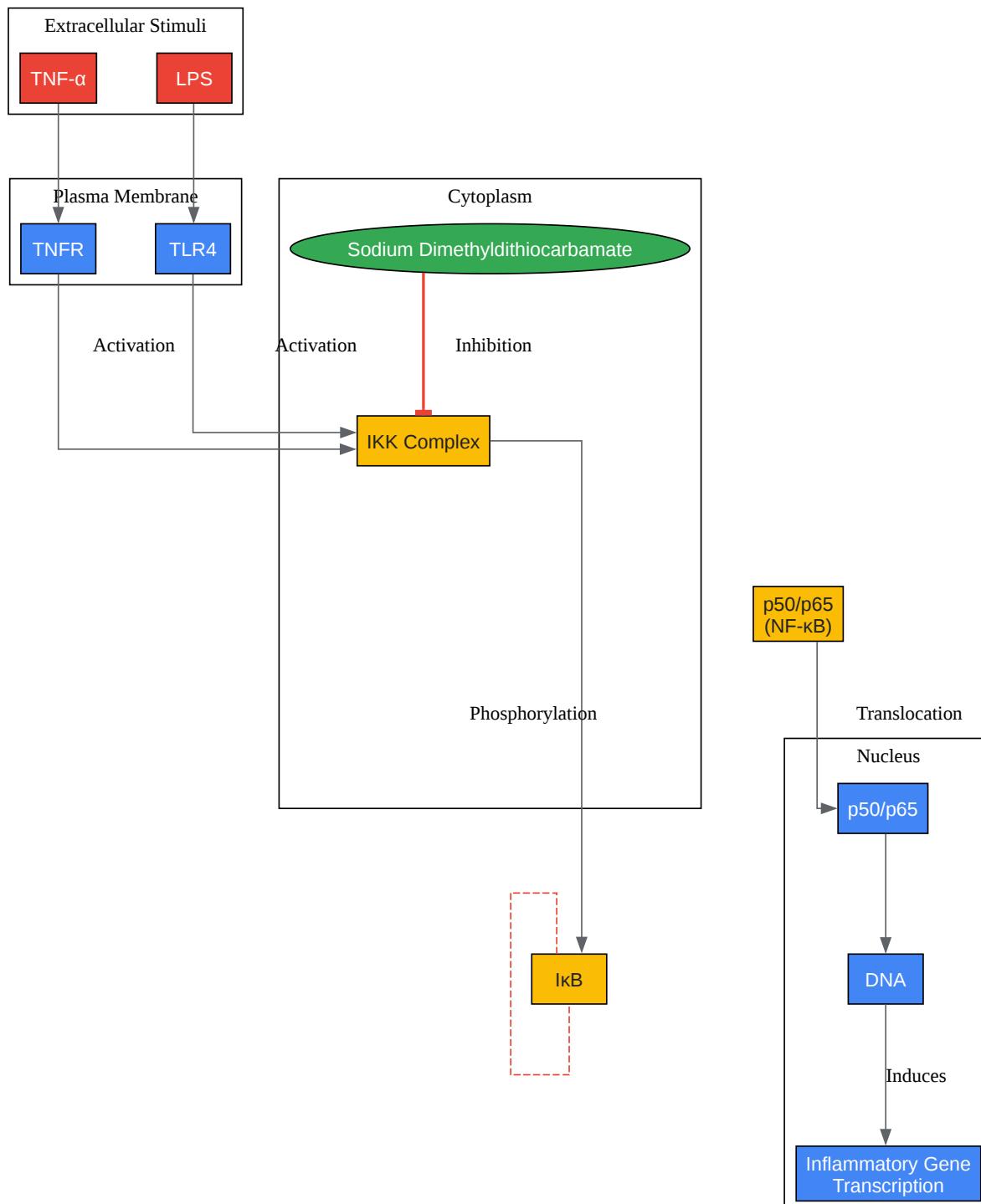
## Inhibition of the NF- $\kappa$ B Signaling Pathway

The canonical NF- $\kappa$ B pathway is activated by various stimuli, such as inflammatory cytokines (e.g., TNF- $\alpha$ ) and pathogen-associated molecular patterns (PAMPs). This activation leads to the phosphorylation and subsequent degradation of the inhibitory I $\kappa$ B proteins, allowing the NF-

$\kappa$ B dimers (typically p50/p65) to translocate to the nucleus and induce the transcription of target genes involved in inflammation and immunity.<sup>[7][8]</sup>

Dithiocarbamates are thought to inhibit this pathway through their antioxidant and metal-chelating properties. They can interfere with the upstream signaling kinases, such as I $\kappa$ B kinase (IKK), thereby preventing the degradation of I $\kappa$ B and keeping NF- $\kappa$ B sequestered in the cytoplasm.<sup>[6]</sup>

## NF- $\kappa$ B Signaling Pathway Diagram



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Inhibition of the NF-κB pathway by SDMC.

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- To cite this document: BenchChem. [What are the physical and chemical properties of Sodium dimethyldithiocarbamate?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093518#what-are-the-physical-and-chemical-properties-of-sodium-dimethyldithiocarbamate>]

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